

# Application Notes and Protocols: Asomate in Plant Pathology Research

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## Compound of Interest

Compound Name: *Asomate*

Cat. No.: *B121781*

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Our comprehensive search for scientific literature and data regarding the application of **Asomate** in plant pathology research has yielded limited information. The available evidence suggests that **Asomate** is an organo-arsenic fungicide that is now largely considered obsolete. [1] Regulatory bodies in regions such as Great Britain and the European Union have not approved its use as a plant protection agent.[1] Consequently, modern research detailing its use, efficacy, and underlying mechanisms of action in plant pathology is scarce.

The data that can be found primarily consists of general information, such as its former use against a variety of fungal pests including powdery mildew, anthracnose, scab, sheath blight, and leaf blight on crops like cucurbits, apples, pears, rice, and soybeans.[1] However, specific quantitative data on its effectiveness, detailed experimental protocols, and insights into its impact on plant signaling pathways are not available in the contemporary scientific literature.

It is possible that the query intended to investigate a different compound, perhaps one with a similar-sounding name that is currently active in plant pathology research. For instance, Jasmonates are a well-studied class of plant hormones that play a crucial role in plant defense signaling pathways against various pathogens and pests.[2][3][4]

Should you be interested in the application of Jasmonates or any other specific compound in plant pathology research, please provide the corrected term. We would be pleased to generate detailed Application Notes and Protocols, complete with quantitative data tables, experimental methodologies, and signaling pathway diagrams as originally requested.

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